

Essential Safety and Handling Protocols for Investigational Compound TX-1123

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Compound of Interest

Compound Name: TX-1123

Cat. No.: B15608278

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This document provides critical safety, handling, and disposal information for the novel investigational compound **TX-1123**. All personnel must review and understand these procedures before commencing any work with this material. **TX-1123** is a potent, cytotoxic small molecule inhibitor of the novel cellular target, Protein Kinase Zeta (PKZ). Due to its cytotoxic nature and limited toxicological data, stringent adherence to these protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical when handling **TX-1123** and is dependent on the nature of the task being performed. The following table summarizes the minimum PPE requirements for various operational scenarios.

Operational Scenario	Task Examples	Required PPE	Glove Specification
Low-Risk Operations	Weighing TX-1123 in a closed balance, transporting sealed containers.	Laboratory coat, safety glasses with side shields, two pairs of nitrile gloves.	Inner: Standard nitrile; Outer: Chemically resistant nitrile.
Moderate-Risk Operations	Preparing stock solutions, performing dilutions, cell culture applications.	Disposable gown, safety goggles, face shield, two pairs of nitrile gloves.	Inner: Standard nitrile; Outer: Chemically resistant nitrile.
High-Risk Operations & Spill Cleanup	Handling of unsealed powders outside of a containment unit, cleaning up spills.	Chemical resistant suit, full-face respirator with appropriate cartridges, two pairs of nitrile gloves, shoe covers.	Inner: Standard nitrile; Outer: Heavy-duty, chemically resistant nitrile.

Experimental Protocol: Preparation of a 10 mM Stock Solution of TX-1123 in DMSO

This protocol outlines the procedure for safely preparing a stock solution of **TX-1123**. This task is classified as a Moderate-Risk Operation.

Materials:

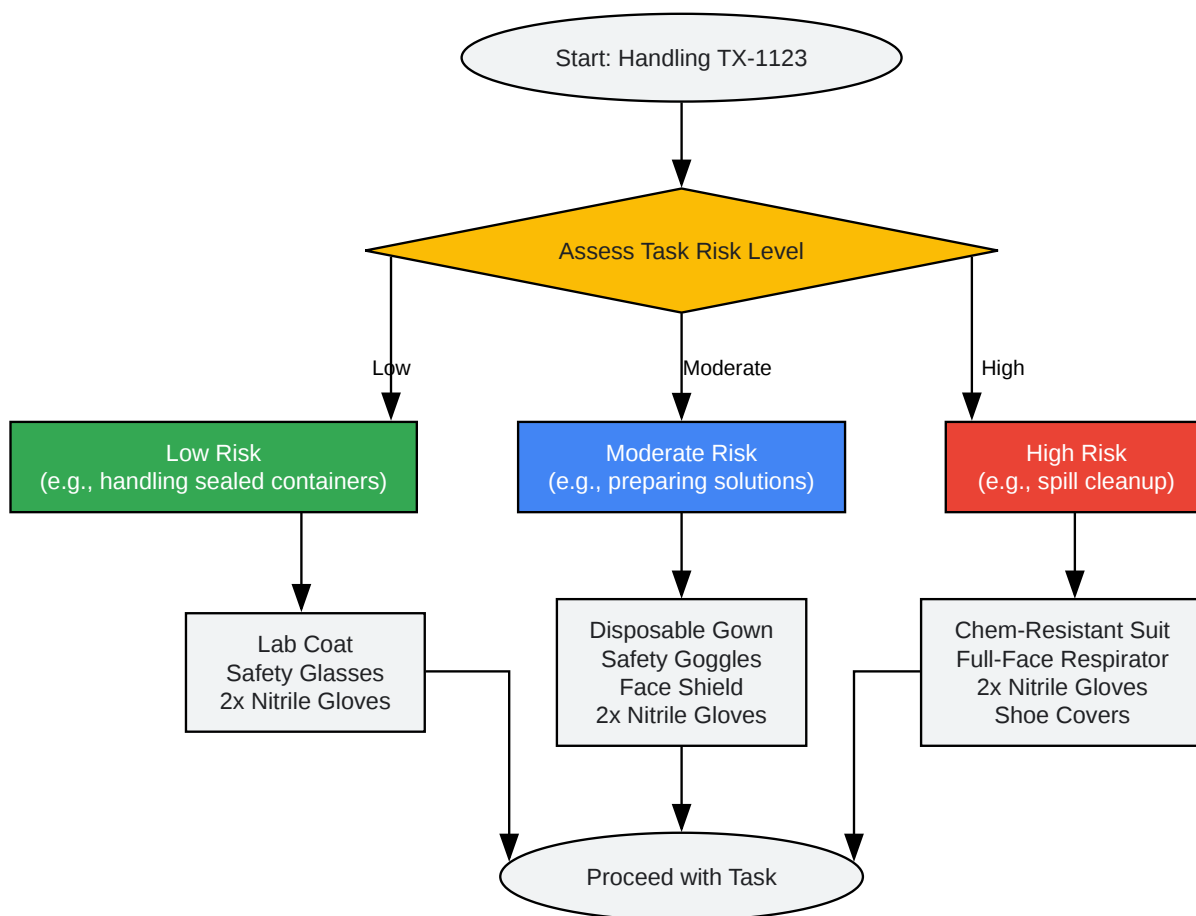
- **TX-1123** powder (pre-weighed vial)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes and sterile, filtered pipette tips

Procedure:

- Preparation: Don all required PPE for moderate-risk operations (disposable gown, safety goggles, face shield, two pairs of nitrile gloves).
- Containment: Perform all manipulations within a certified chemical fume hood or a biological safety cabinet.
- Pre-calculation: Calculate the precise volume of DMSO required to achieve a 10 mM concentration based on the mass of **TX-1123** provided in the vial.
- Reconstitution: a. Carefully uncap the vial of **TX-1123** powder inside the fume hood. b. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial. c. Securely cap the vial and vortex gently until the powder is completely dissolved. The solution should be clear and colorless.
- Aliquoting: a. Dispense the stock solution into sterile, amber microcentrifuge tubes in appropriate working volumes. b. Clearly label each aliquot with the compound name (**TX-1123**), concentration (10 mM), solvent (DMSO), and date of preparation.
- Storage: Store the aliquots at -20°C, protected from light.
- Waste Disposal: Dispose of all contaminated materials (pipette tips, gloves, empty vials) in the designated **TX-1123** solid waste container.

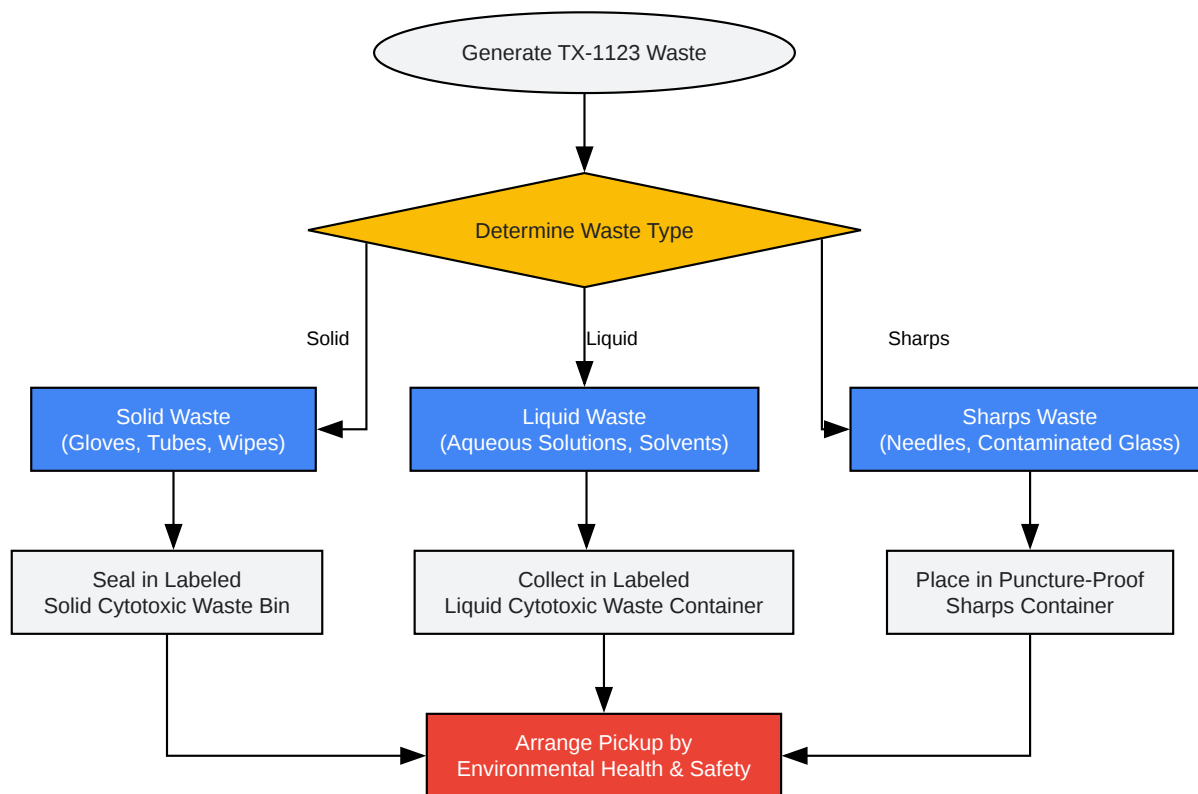
Diagrams and Workflows

The following diagrams illustrate key decision-making and procedural workflows for handling **TX-1123**.



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Caption: PPE selection workflow for **TX-1123** based on task risk assessment.



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